

Application Notes and Protocols for Handling Gaseous 1,2-Butadienone, 3-methyl-

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Compound of Interest

Compound Name: 1,2-Butadienone, 3-methyl-

Cat. No.: B15446486

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe and effective handling of gaseous **1,2-Butadienone, 3-methyl-**, also known as 3-Methyl-1,2-butadiene. This highly volatile and flammable compound requires stringent safety measures and specialized handling procedures in a laboratory setting.

Introduction

1,2-Butadienone, 3-methyl- (CAS No: 598-25-4) is a colorless, volatile liquid with a low boiling point, meaning it readily forms a flammable gas at room temperature.^{[1][2]} It is primarily used in organic synthesis.^[1] Due to its hazardous nature, including high flammability and potential health risks, adherence to strict safety protocols is paramount.^{[2][3][4][5]}

Quantitative Data Summary

A summary of the key quantitative data for **1,2-Butadienone, 3-methyl-** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C5H8	[1]
Molecular Weight	68.117 g/mol	[6]
Boiling Point	40-41 °C (lit.)	[1][2]
Melting Point	-148 °C (lit.)	[1][2]
Density	0.694 g/mL at 25 °C (lit.)	[1][2]
Vapor Pressure	473.6 hPa at 20 °C	[2]
Flash Point	-12 °C (closed cup)	[2]
Lower Explosion Limit	1.5 %(V)	[2]
Solubility	Soluble in ether, benzene, acetone, ethanol.[1][2]	

Safety Precautions and Hazard Management

3.1. Hazard Identification

- Flammability: Highly flammable liquid and vapor.[2][5] Vapors can form explosive mixtures with air.[7]
- Health Hazards: Causes skin and serious eye irritation.[1][2][5] May cause respiratory irritation.[2] May be fatal if swallowed and enters airways.[2]
- Environmental Hazards: Should not be released into the environment.[5]

3.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield meeting EN 166 standards.[8]
- Hand Protection: Wear chemically resistant gloves (e.g., Butyl rubber) complying with EN 374.[8]
- Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.[2]

- Respiratory Protection: Use a full-face respirator with appropriate cartridges if engineering controls are insufficient or during emergency situations.[2]

3.3. Engineering Controls

- Ventilation: All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][5]
- Ignition Sources: Eliminate all potential ignition sources, including open flames, sparks, hot surfaces, and static discharge.[3][5][9] Use explosion-proof electrical equipment.[3][5]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[5]

Experimental Protocols

4.1. Protocol for Generating and Handling Gaseous **1,2-Butadienone, 3-methyl-** in a Closed System

This protocol describes a method for generating a controlled stream of gaseous **1,2-Butadienone, 3-methyl-** for use in reactions or analytical procedures.

Materials:

- Liquid **1,2-Butadienone, 3-methyl-**
- Inert gas supply (e.g., Nitrogen or Argon) with a regulator and flow meter
- Gas-tight syringes
- Schlenk line or similar inert atmosphere apparatus
- Reaction vessel or analytical instrument inlet
- Heating mantle with temperature controller
- Condenser with a cooling fluid supply

- Scrubber or trap containing a suitable neutralizing agent (e.g., activated carbon)

Procedure:

- **System Setup:** Assemble the apparatus in a chemical fume hood. The setup should consist of a flask containing a small amount of liquid **1,2-Butadienone, 3-methyl-**, connected to an inert gas line. The outlet of the flask should be connected to the reaction vessel or instrument, followed by a condenser and a scrubber before venting to the fume hood exhaust.
- **Inert Atmosphere:** Purge the entire system with an inert gas to remove air and moisture.
- **Vapor Generation:** Gently heat the flask containing the liquid **1,2-Butadienone, 3-methyl-** using a heating mantle to a temperature slightly above its boiling point (40-41 °C).
- **Gas Delivery:** Control the flow of the inert gas through the flask to carry the gaseous compound into the reaction vessel. The concentration of the gaseous analyte can be controlled by adjusting the temperature and the inert gas flow rate.
- **Condensation and Trapping:** Any unreacted vapor exiting the reaction vessel should be passed through a condenser to liquefy it, followed by a scrubber to trap any remaining volatile compound before venting.
- **Shutdown:** Once the experiment is complete, turn off the heat source and allow the system to cool down under the inert gas flow. Purge the system with inert gas to remove any residual vapors.

4.2. Protocol for Transferring Liquid **1,2-Butadienone, 3-methyl-**

Due to its high volatility, transferring the liquid requires care to minimize the release of flammable vapors.

Materials:

- Sealed container of **1,2-Butadienone, 3-methyl-**
- Gas-tight syringe with a long needle

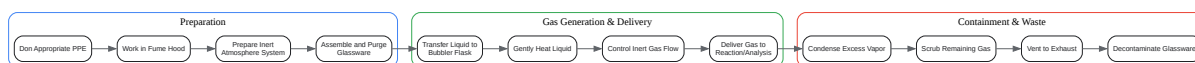
- Septum-sealed receiving vessel
- Inert gas supply

Procedure:

- Preparation: Ensure the receiving vessel is under a positive pressure of an inert gas.
- Syringe Purge: Purge the gas-tight syringe with inert gas several times to remove any air.
- Liquid Withdrawal: Carefully pierce the septum of the **1,2-Butadienone, 3-methyl-** container with the syringe needle and slowly withdraw the desired volume of liquid. The headspace of the container should be backfilled with inert gas to prevent a vacuum.
- Transfer: Quickly and carefully transfer the liquid by injecting it through the septum of the receiving vessel.
- Syringe Cleaning: Immediately rinse the syringe with a suitable solvent (e.g., acetone) in the fume hood and purge with inert gas.

Visualizations

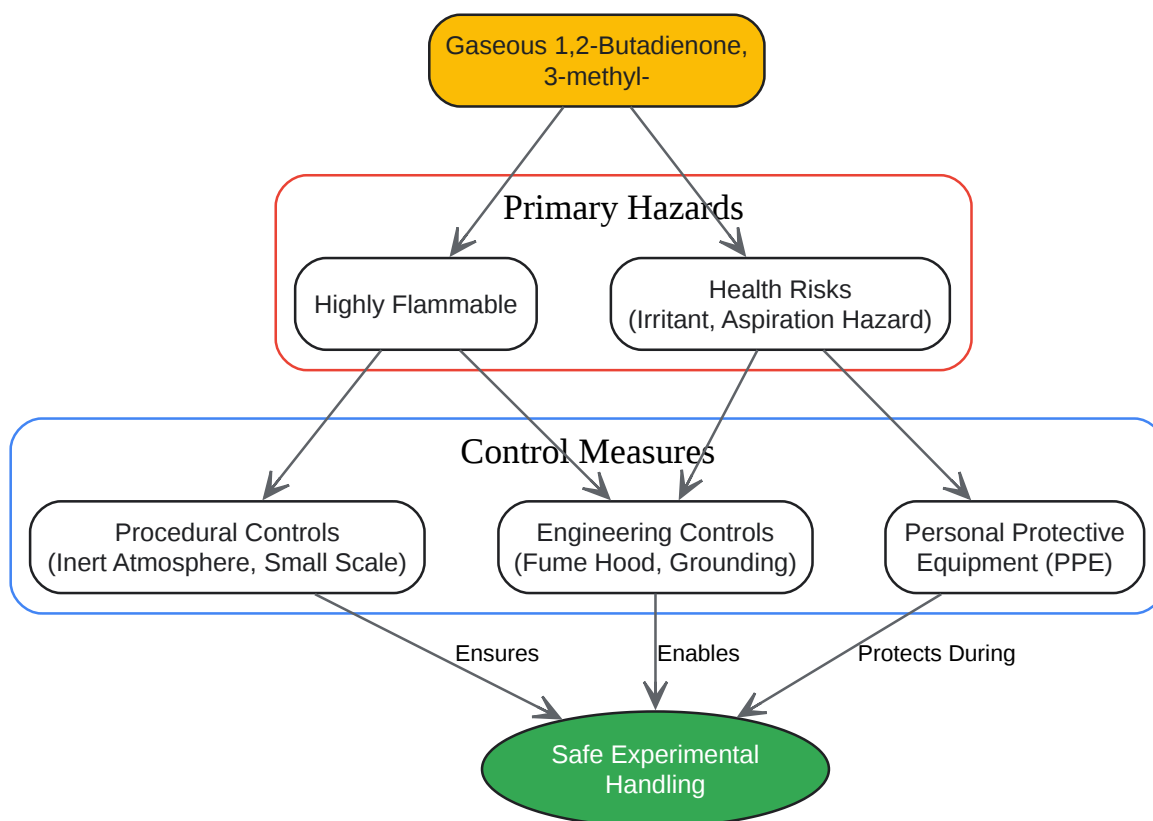
Experimental Workflow for Handling Gaseous **1,2-Butadienone, 3-methyl-**



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Caption: Workflow for the safe generation and handling of gaseous **1,2-Butadienone, 3-methyl-**.

Logical Relationship of Safety Measures



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Caption: Interrelationship between hazards and control measures for safe handling.

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